

# Molecular weight and formula of Tert-butyl 3-oxomorpholine-4-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tert-butyl 3-oxomorpholine-4-carboxylate*

Cat. No.: *B124491*

[Get Quote](#)

## An In-depth Technical Guide to Tert-butyl 3-oxomorpholine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tert-butyl 3-oxomorpholine-4-carboxylate**, a key heterocyclic building block in medicinal chemistry and drug development. This document details its chemical properties, a representative synthesis protocol, and its relevance in the development of therapeutic agents.

## Core Compound Data

**Tert-butyl 3-oxomorpholine-4-carboxylate** is a valuable intermediate due to the presence of the morpholine scaffold, which is recognized as a privileged structure in medicinal chemistry. The morpholine ring often imparts favorable physicochemical properties to drug candidates, such as improved solubility and metabolic stability.[\[1\]](#)

Parameter	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO <sub>4</sub>	[2]
Molecular Weight	201.22 g/mol	[2]
CAS Number	142929-48-4	[3]
Appearance	Solid or liquid	[3]
Primary Application	Pharmaceutical Intermediate	[3]

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Tert-butyl 3-oxomorpholine-4-carboxylate** is not readily available in the public domain, a representative procedure can be extrapolated from established methods for the synthesis of similar N-Boc protected heterocyclic ketones. The following is a generalized, illustrative protocol based on common organic synthesis techniques.

### Representative Synthesis of a Boc-Protected Heterocyclic Ketone

This protocol is a composite based on similar syntheses and should be adapted and optimized for specific laboratory conditions.

#### 1. Boc Protection of the Amine:

- Reaction: A suitable starting material containing a secondary amine, such as a morpholine precursor, is dissolved in an appropriate aprotic solvent (e.g., dichloromethane, acetonitrile).
- Reagents: Di-tert-butyl dicarbonate (Boc<sub>2</sub>O) is added in a slight molar excess, along with a non-nucleophilic base like triethylamine (TEA) or N,N-diisopropylethylamine (DIPEA) to scavenge the acid byproduct.
- Conditions: The reaction is typically stirred at room temperature for several hours until completion, monitored by thin-layer chromatography (TLC).
- Work-up and Purification: The reaction mixture is washed with aqueous solutions to remove excess reagents and byproducts. The organic layer is then dried over an anhydrous salt

(e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), filtered, and the solvent is removed under reduced pressure. The crude product is purified by column chromatography on silica gel.

## 2. Oxidation of the Alcohol to a Ketone:

- Reaction: The Boc-protected alcohol precursor is dissolved in a suitable solvent like dichloromethane.
- Reagents: A mild oxidizing agent such as Dess-Martin periodinane (DMP) or an oxidation cocktail like Swern or Moffatt oxidation is used.
- Conditions: The reaction is typically carried out at low temperatures (e.g., 0 °C to room temperature) and monitored by TLC.
- Work-up and Purification: The reaction is quenched, and the crude product is extracted into an organic solvent. The combined organic layers are washed, dried, and concentrated. The final product, **Tert-butyl 3-oxomorpholine-4-carboxylate**, is then purified by flash column chromatography.

## Visualized Workflows and Pathways

### General Synthesis Workflow

The following diagram illustrates a generalized synthetic approach to obtain a Boc-protected oxomorpholine derivative.

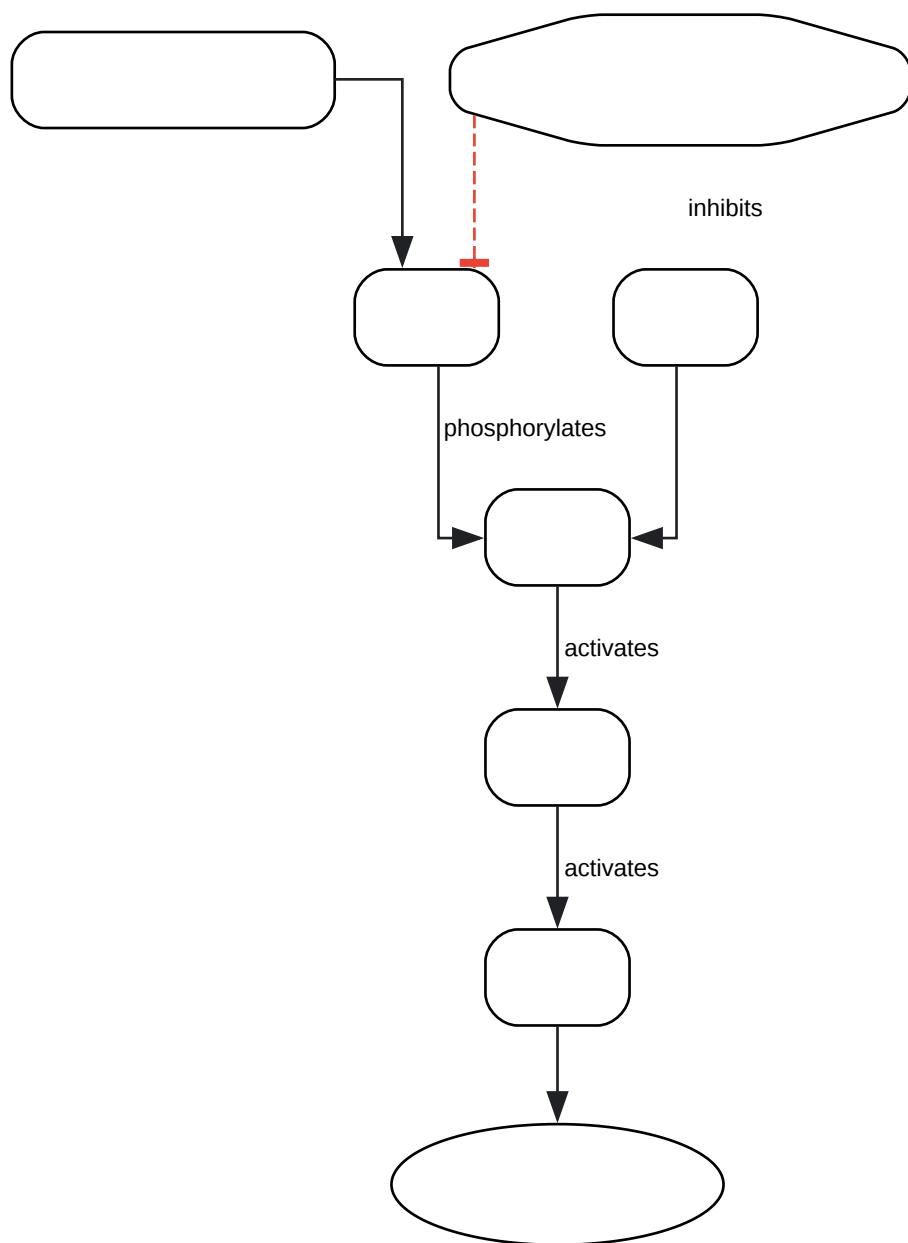
[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **Tert-butyl 3-oxomorpholine-4-carboxylate**.

#### Role of Morpholine Derivatives in Signaling Pathways

The morpholine moiety is a key component in a variety of bioactive molecules that target critical cellular signaling pathways.<sup>[1][4][5]</sup> For instance, derivatives of morpholine have been instrumental in the development of inhibitors for the PI3K/AKT/mTOR pathway, which is frequently dysregulated in cancer.<sup>[6]</sup>

The diagram below illustrates the inhibitory action of a generic morpholine-containing drug on this pathway.



[Click to download full resolution via product page](#)

Inhibition of the PI3K/AKT/mTOR signaling pathway by a morpholine-containing drug.

In summary, **Tert-butyl 3-oxomorpholine-4-carboxylate** serves as a crucial building block for the synthesis of complex molecules with significant therapeutic potential. Its utility is underscored by the advantageous properties conferred by the morpholine ring, making it a compound of high interest for researchers and professionals in the field of drug discovery and development.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Morpholine as a privileged structure: A review on the medicinal chemistry and pharmacological activity of morpholine containing bioactive molecules - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 142929-48-4|tert-Butyl 3-oxomorpholine-4-carboxylate|BLD Pharm [bldpharm.com]
- 3. judachem.lookchem.com [judachem.lookchem.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Occurrence of Morpholine in Central Nervous System Drug Discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 6. e3s-conferences.org [e3s-conferences.org]
- To cite this document: BenchChem. [Molecular weight and formula of Tert-butyl 3-oxomorpholine-4-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b124491#molecular-weight-and-formula-of-tert-butyl-3-oxomorpholine-4-carboxylate>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)